

# Application Note: 1,5-Dimethylantracene as a Reference Standard in Chromatography

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## Compound of Interest

Compound Name: 1,5-Dimethylantracene

Cat. No.: B093469

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## Abstract

This document provides detailed application notes and protocols for the use of **1,5-Dimethylantracene** as a reference standard in chromatographic analyses. Primarily used in the analysis of Polycyclic Aromatic Hydrocarbons (PAHs), **1,5-Dimethylantracene** serves as a crucial marker for method validation, quantification, and system suitability testing in techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). This note includes illustrative experimental protocols, data presentation in tabular format, and workflow diagrams to guide researchers in accurately employing this reference standard in their analytical work.

## Introduction

Polycyclic Aromatic Hydrocarbons (PAHs) are a class of organic compounds that are of significant interest in environmental monitoring and toxicology due to their carcinogenic and mutagenic properties. Accurate and precise quantification of PAHs is essential for assessing environmental contamination and ensuring the safety of pharmaceutical products. **1,5-Dimethylantracene**, a methylated derivative of anthracene, is a representative PAH that can be utilized as a reference standard to ensure the quality and validity of analytical data.

As a reference standard, **1,5-Dimethylantracene** can be used for several key purposes in a chromatography laboratory:

- **Calibration:** To create calibration curves for the quantification of **1,5-Dimethylantracene** or other structurally similar PAHs in various sample matrices.
- **Method Validation:** To assess the performance of an analytical method, including parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).
- **System Suitability:** To verify that the chromatographic system is performing adequately before running analytical samples.
- **Internal Standard:** In some applications, a deuterated or isotopically labeled version of **1,5-Dimethylantracene**, or the compound itself if not present in the sample, can be used as an internal standard to correct for variations in sample preparation and instrument response.

This application note provides practical guidance on the use of **1,5-Dimethylantracene** as a reference standard for both HPLC-UV and GC-MS applications.

## Physicochemical Properties and Spectral Information

A summary of the key properties of **1,5-Dimethylantracene** is provided below.

| Property                                     | Value   | Reference |
|--|---|-----------|
| Chemical Formula                             | C <sub>16</sub> H <sub>14</sub>   | [1][2]    |
| Molecular Weight                             | 206.28 g/mol  | [1][2]    |
| CAS Number                                   | 15815-48-2  | [1][2]    |
| Appearance                                   | Solid   |           |
| UV-Vis Absorption Maxima (λ <sub>max</sub> ) | Typically in the range of 254 nm and 350-400 nm in common organic solvents. |           |
| Major Mass Spectral Fragments (m/z)          | 206 (M <sup>+</sup> ), 191, 189, 165  | [1]       |

## Experimental Protocols

The following are illustrative protocols for the analysis of **1,5-Dimethylanthracene** using HPLC-UV and GC-MS. These protocols are intended as a starting point and may require optimization for specific applications and matrices.

### Preparation of Standard Solutions

#### 1. Stock Standard Solution (e.g., 1000 µg/mL):

- Accurately weigh approximately 10 mg of pure **1,5-Dimethylanthracene** reference standard.
- Dissolve the standard in a suitable solvent (e.g., acetonitrile, methanol, or toluene) in a 10 mL volumetric flask.
- Sonicate for 10-15 minutes to ensure complete dissolution.
- Allow the solution to return to room temperature and dilute to the mark with the same solvent.

#### 2. Working Standard Solutions:

- Prepare a series of working standard solutions by serial dilution of the stock solution.
- For generating a calibration curve, typical concentration ranges may be from 0.1 µg/mL to 10 µg/mL.

### HPLC-UV Protocol (Illustrative)

This method is suitable for the quantification of **1,5-Dimethylanthracene** in relatively clean sample matrices.

Chromatographic Conditions:

| Parameter               | Condition  |
|-------------------------|--|
| Column                  | C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)  |
| Mobile Phase            | Isocratic: Acetonitrile:Water (80:20, v/v) or<br>Gradient: A: Water, B: Acetonitrile. Start at 70% B, ramp to 95% B over 15 min. |
| Flow Rate               | 1.0 mL/min   |
| Injection Volume        | 10 µL  |
| Column Temperature      | 30 °C  |
| UV Detection Wavelength | 254 nm (for general PAH screening) or a more specific longer wavelength based on the UV spectrum.                                |

#### Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (solvent) to ensure no carryover.
- Inject the series of working standard solutions to generate a calibration curve.
- Inject the prepared samples.
- Quantify the amount of **1,5-Dimethylanthracene** in the samples by comparing their peak areas to the calibration curve.

## GC-MS Protocol (Illustrative)

This method is highly selective and sensitive, making it suitable for complex matrices such as environmental samples.

#### Chromatographic and Mass Spectrometric Conditions:

| Parameter                | Condition   |
|--------------------------|---|
| GC Column                | 30 m x 0.25 mm ID, 0.25 µm film thickness, 5% Phenyl Methylpolysiloxane (or similar non-polar/mid-polar column) |
| Carrier Gas              | Helium at a constant flow of 1.2 mL/min   |
| Inlet Temperature        | 280 °C  |
| Injection Mode           | Splitless (1 µL injection volume)   |
| Oven Temperature Program | Initial temperature 80 °C, hold for 2 min, ramp at 10 °C/min to 300 °C, hold for 5 min.                         |
| MS Transfer Line Temp    | 290 °C  |
| Ion Source Temperature   | 230 °C  |
| Ionization Mode          | Electron Ionization (EI) at 70 eV   |
| MS Acquisition Mode      | Selected Ion Monitoring (SIM)   |
| SIM Ions (m/z)           | 206.1 (Quantifier), 191.1 (Qualifier)   |

#### Procedure:

- Perform a system check and calibration (tuning) of the mass spectrometer.
- Inject a solvent blank to check for system cleanliness.
- Inject the working standard solutions to establish a calibration curve.
- Inject the prepared samples.
- Identify **1,5-Dimethylanthracene** based on its retention time and the ratio of the quantifier and qualifier ions.
- Quantify using the peak area of the quantifier ion and the calibration curve.

## Data Presentation (Illustrative Examples)

The following tables present example data for method validation parameters. These are representative values and should be determined experimentally for each specific method and laboratory.

Table 1: Linearity Data for **1,5-Dimethylantracene** by HPLC-UV

| Concentration (µg/mL)                     | Peak Area (Arbitrary Units) |
|---|-----------------------------|
| 0.1                                       | 12,543                      |
| 0.5                                       | 63,211                      |
| 1.0                                       | 124,589                     |
| 2.5                                       | 310,456                     |
| 5.0                                       | 625,112                     |
| 10.0                                      | 1,248,987                   |
| Correlation Coefficient (r <sup>2</sup> ) | 0.9995                      |

Table 2: Precision and Accuracy Data for **1,5-Dimethylantracene**

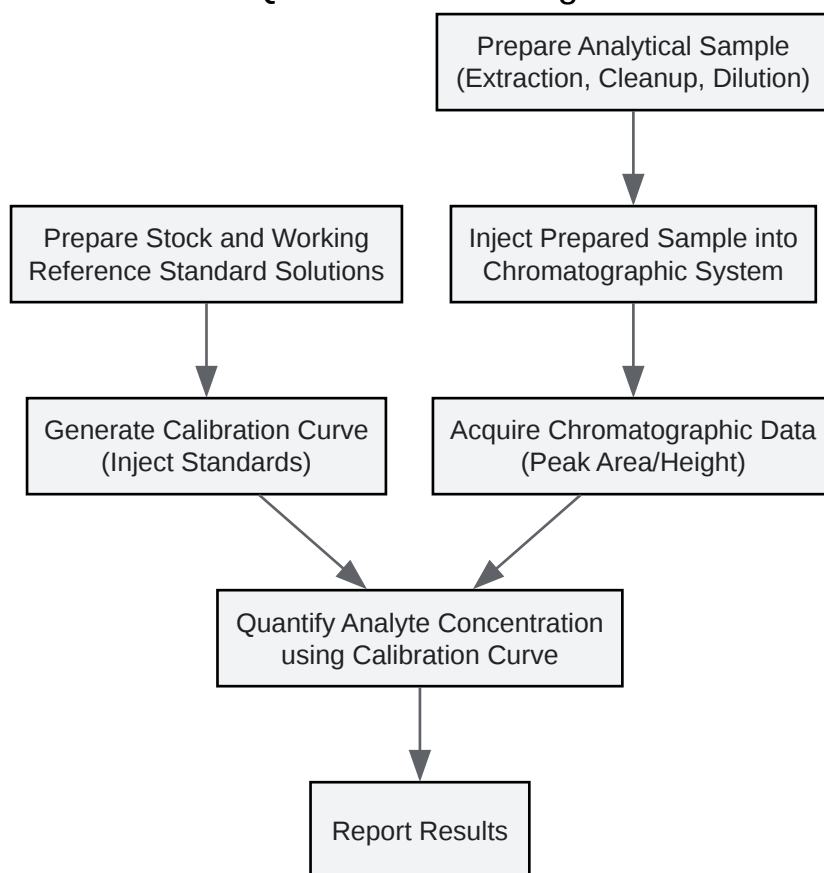
| Spiked Concentration (µg/mL)            | Measured Concentration (Mean ± SD, n=6) | Recovery (%) | RSD (%) |
|---|---|--------------|---------|
| Intra-day Precision & Accuracy          |   |              |         |
| 0.5                                     | 0.49 ± 0.02                             | 98.0         | 4.1     |
| 5.0                                     | 5.08 ± 0.15                             | 101.6        | 2.9     |
| Inter-day Precision & Accuracy (3 days) |   |              |         |
| 0.5                                     | 0.52 ± 0.04                             | 104.0        | 7.7     |
| 5.0                                     | 4.95 ± 0.25                             | 99.0         | 5.1     |

Table 3: LOD and LOQ for **1,5-Dimethylantracene**

| Parameter                     | HPLC-UV    | GC-MS (SIM) |
|-------------------------------|------------|-------------|
| Limit of Detection (LOD)      | 0.05 µg/mL | 0.01 ng/mL  |
| Limit of Quantification (LOQ) | 0.15 µg/mL | 0.03 ng/mL  |

## Mandatory Visualizations

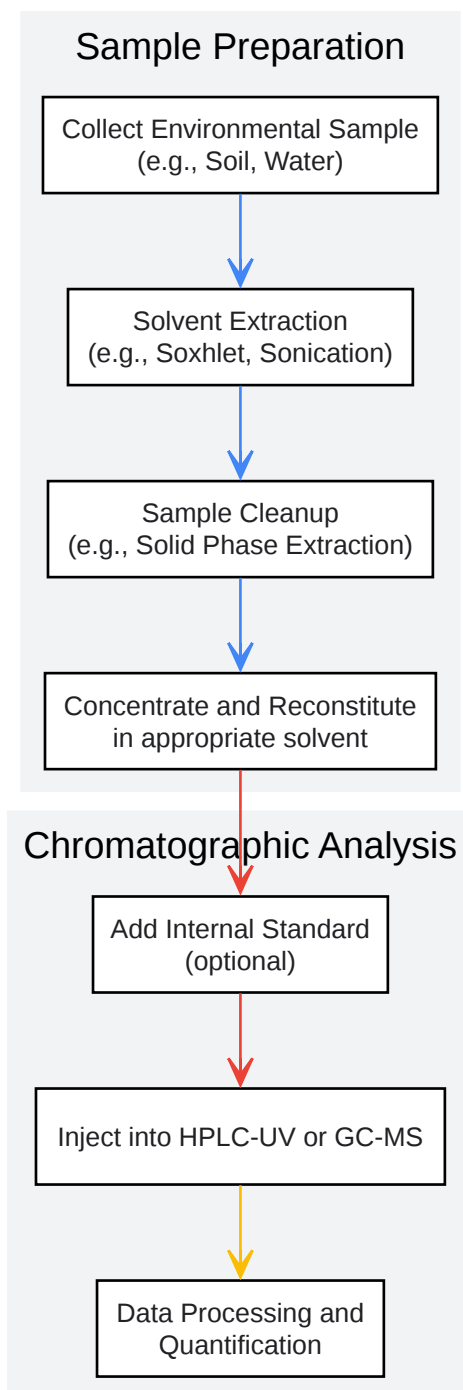
### General Workflow for Quantification using a Reference Standard



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Caption: Workflow for analyte quantification using a reference standard.

## Experimental Workflow for PAH Analysis in Environmental Samples



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Caption: Workflow for PAH analysis in environmental samples.

## Conclusion



**1,5-Dimethylanthracene** is a valuable reference standard for the chromatographic analysis of PAHs. Its use is critical for method development, validation, and routine quality control to ensure the generation of accurate and reliable data. The illustrative HPLC-UV and GC-MS protocols provided in this application note serve as a foundation for laboratories to develop and implement robust analytical methods for the quantification of this and other similar polycyclic aromatic hydrocarbons. Proper use of this reference standard, in conjunction with thorough method validation, will enhance the quality and defensibility of analytical results in research, environmental, and pharmaceutical settings.

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## References

- 1. 1,5-Dimethylanthracene | C<sub>16</sub>H<sub>14</sub> | CID 10932654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,5-dimethylanthracene [webbook.nist.gov]
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